7-Iodoquinazolin-4-amine: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name:	*7-Iodoquinazolin-4-amine*
Cat. No.:	*B12301960*

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This guide provides an in-depth technical overview of **7-Iodoquinazolin-4-amine**, a halogenated quinazoline derivative of significant interest to researchers and professionals in drug development. While a specific CAS number for this compound is not readily available in public databases, this document elucidates its fundamental properties, proposes a robust synthetic strategy, and explores its potential applications based on the established bioactivity of related quinazoline scaffolds.

Core Physicochemical Properties

7-Iodoquinazolin-4-amine is a heterocyclic aromatic compound featuring a quinazoline core substituted with an amino group at the 4th position and an iodine atom at the 7th position. The presence of the iodine atom significantly influences the molecule's steric and electronic properties, making it a valuable building block in medicinal chemistry.

Property	Value	Source
Molecular Formula	$C_8H_6IN_3$	Calculated
Molecular Weight	271.06 g/mol	Calculated
CAS Number	Not readily available	Internal Assessment

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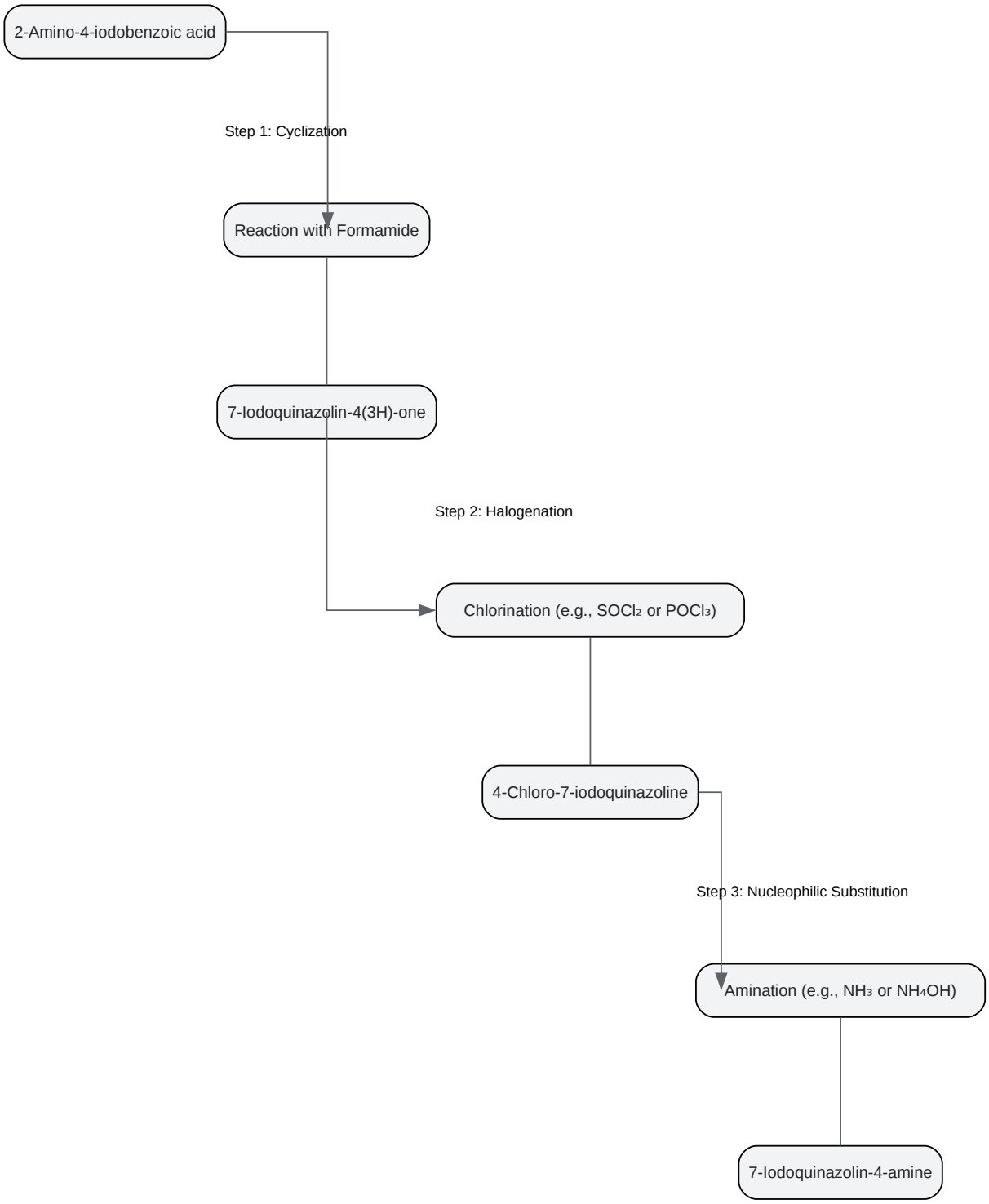
The molecular weight is calculated based on the atomic weights of its constituent atoms: Carbon (12.01 g/mol), Hydrogen (1.008 g/mol), Iodine (126.90 g/mol), and Nitrogen (14.01 g/mol).

Strategic Synthesis of 7-Iodoquinazolin-4-amine

The synthesis of **7-Iodoquinazolin-4-amine** can be strategically designed based on established methodologies for the preparation of substituted quinazolines. A plausible and efficient multi-step synthetic pathway is proposed below, starting from commercially available 2-amino-4-iodobenzoic acid.

Proposed Synthetic Workflow

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Caption: Proposed synthetic pathway for **7-Iodoquinazolin-4-amine**.

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Detailed Experimental Protocol

Step 1: Synthesis of 7-Iodoquinazolin-4(3H)-one

- In a round-bottom flask equipped with a reflux condenser, combine 2-amino-4-iodobenzoic acid (1 equivalent) with an excess of formamide (approximately 10-15 equivalents).
- Heat the reaction mixture to 150-160 °C and maintain this temperature for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the cooled mixture into ice-cold water to precipitate the product.
- Collect the solid precipitate by filtration, wash thoroughly with water, and dry under vacuum to yield 7-iodoquinazolin-4(3H)-one.

Step 2: Synthesis of 4-Chloro-7-iodoquinazoline

- To a suspension of 7-iodoquinazolin-4(3H)-one (1 equivalent) in a suitable solvent such as toluene, add an excess of a chlorinating agent like thionyl chloride ($SOCl_2$) or phosphorus oxychloride ($POCl_3$) (approximately 5-10 equivalents).[1]
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Heat the mixture to reflux and maintain for 2-4 hours, monitoring the reaction by TLC.
- After completion, carefully remove the excess chlorinating agent under reduced pressure.
- The crude 4-chloro-7-iodoquinazoline can be purified by recrystallization or column chromatography.

Step 3: Synthesis of **7-Iodoquinazolin-4-amine**

- Dissolve 4-chloro-7-iodoquinazoline (1 equivalent) in a suitable solvent like isopropanol or ethanol.

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- Bubble ammonia gas through the solution or add a concentrated solution of ammonium hydroxide.
- Heat the reaction mixture in a sealed vessel at 100-120 °C for several hours.
- Monitor the reaction for the disappearance of the starting material by TLC.
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- The resulting crude product can be purified by column chromatography on silica gel to afford pure **7-Iodoquinazolin-4-amine**.

Chemical Properties and Reactivity

The chemical behavior of **7-Iodoquinazolin-4-amine** is dictated by the interplay of the pyrimidine and benzene rings, the amino group, and the iodine substituent.

- Basicity: The amino group at the C4 position imparts basic properties to the molecule, allowing for the formation of salts with various acids.
- Nucleophilic Substitution: The 4-amino group can act as a nucleophile in various reactions.
- Electrophilic Aromatic Substitution: The quinazoline ring system is generally deactivated towards electrophilic substitution. However, the positions on the benzene ring can undergo substitution under specific conditions, with the directing effects influenced by the existing substituents.
- Cross-Coupling Reactions: The iodine atom at the C7 position is a key functional group for further molecular elaboration. It can readily participate in various palladium-catalyzed cross-coupling reactions such as Suzuki, Heck, and Sonogashira couplings, allowing for the introduction of a wide range of substituents at this position.

Potential Applications in Drug Discovery and Medicinal Chemistry

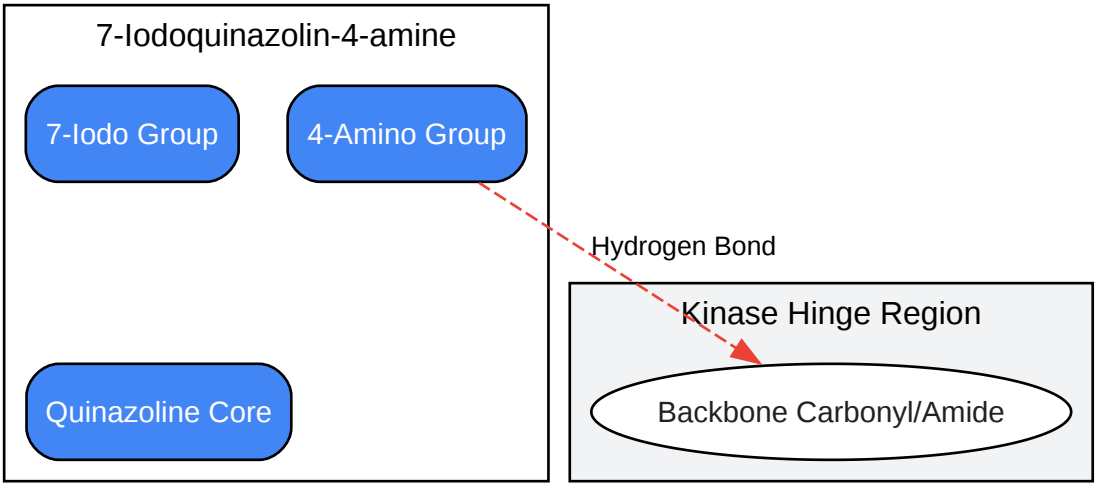
The quinazoline scaffold is a "privileged structure" in medicinal chemistry, forming the core of numerous biologically active compounds.[2] Halogenation, particularly iodination, can

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significantly enhance the therapeutic potential of these molecules.

Role as a Kinase Inhibitor Scaffold

The 4-aminoquinazoline moiety is a well-established pharmacophore for kinase inhibitors.[2] Many approved anti-cancer drugs, such as gefitinib and erlotinib, feature this core structure. The amino group at the C4 position typically forms a crucial hydrogen bond interaction with the hinge region of the kinase domain. The substituent at the 7-position can be modified to improve potency, selectivity, and pharmacokinetic properties. The iodine atom in **7-Iodoquinazolin-4-amine** serves as a versatile handle for introducing various chemical groups through cross-coupling reactions, enabling the exploration of the chemical space around this position to optimize interactions with the target kinase.



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Caption: Interaction of the 4-aminoquinazoline scaffold with a kinase hinge region.

Broader Therapeutic Potential

Beyond oncology, quinazoline derivatives have demonstrated a wide array of pharmacological activities, including antibacterial, antifungal, anti-inflammatory, and antihypertensive properties.[3][4] The introduction of a halogen atom can modulate the lipophilicity and metabolic stability of a compound, which are critical parameters for drug development.[5][6] Therefore, **7-Iodoquinazolin-4-amine** represents a valuable starting point for the synthesis of novel therapeutic agents across various disease areas.

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Spectroscopic Characterization

While experimental data for **7-Iodoquinazolin-4-amine** is not available, its spectroscopic properties can be predicted based on the analysis of related structures.

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the quinazoline ring. The chemical shifts and coupling patterns will be influenced by the positions of the amino and iodo substituents.
- ^{13}C NMR: The carbon NMR spectrum will display characteristic signals for the carbon atoms of the quinazoline core. The carbon atom attached to the iodine (C7) is expected to have a chemical shift in the range of 90-100 ppm.[7][8]
- Mass Spectrometry: The mass spectrum should show a prominent molecular ion peak corresponding to the calculated molecular weight of 271.06 g/mol . The isotopic pattern of the molecular ion will be characteristic of a molecule containing one iodine atom.

Conclusion

7-Iodoquinazolin-4-amine is a strategically important synthetic intermediate for the development of novel bioactive molecules, particularly in the realm of kinase inhibition. Although its dedicated CAS number is not widely reported, its synthesis is achievable through established chemical transformations. The presence of the versatile iodine substituent opens up a plethora of possibilities for structural modification, making it a highly valuable tool for medicinal chemists and drug discovery scientists. This guide provides a foundational understanding of its properties and synthetic accessibility, empowering further research and innovation in the field.

References

- PubChem. CID 57449361 | C8H6N3. Available from: [Link]
- Synthesis of several new quinazolin-4-amines containing p-toluenesulfonate moiety. Journal of Chemical Research. 2016. Available from: [Link]
- Synthesis, antitumor activity, 3D-QSAR and molecular docking studies of new iodinated 4-(3H)-quinazolinones 3N-substituted. RSC Advances. 2022. Available from: [Link]

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- The biological activities of quinolizidine alkaloids. PubMed. 2022. Available from: [Link]
- PubChem. 6-Iodoquinazolin-4-one | C8H5IN2O | CID 135401666. Available from: [Link]
- Process for the preparation of 4-haloquinazolines. Google Patents.
- Synthesis, antitumor activity, 3D-QSAR and molecular docking studies of new iodinated 4-(3H)-quinazolinones 3N-substituted. RSC Publishing. 2022. Available from: [Link]
- PubChem. Methanetriamine | CH6N3- | CID 102380399. Available from: [Link]
- Synthesis, characterization and biological evaluation of iodoquinazolinone derivatives. Journal of Chemical and Pharmaceutical Research. 2015. Available from: [Link]
- Biological Activity of Recently Discovered Halogenated Marine Natural Products. MDPI. 2015. Available from: [Link]
- Expeditious Synthesis and Spectroscopic Characterization of 2-Methyl-3-Substituted-Quinazolin-4(3H)-one Derivatives. ResearchGate. 2017. Available from: [Link]
- PubChem. CID 57446547 | C8H11. Available from: [Link]
- Synthesis and antihypertensive activity of a series of 4-amino-6,7-dimethoxyquinazoline derivatives. PubMed. Available from: [Link]
- Synthesis of quinazolinones. Organic Chemistry Portal. Available from: [Link]
- Synthesis and Spectral Characterization of Novel 2, 3-Disubstituted Quinazolin-4(3H) one Derivatives. Scientific & Academic Publishing. Available from: [Link]
- PubChem. Hex-3-en-3-amine | C6H13N | CID 58859539. Available from: [Link]
- Biological Activity of Recently Discovered Halogenated Marine Natural Products. PubMed. 2015. Available from: [Link]
- Quinazoline synthesis. Organic Chemistry Portal. Available from: [Link]
- PubChem. 3-Hexenedinitrile | C6H6N2 | CID 5324708. Available from: [Link]

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- Quinoline, quinazoline and acridone alkaloids. Natural Product Reports. 1998. Available from: [Link]
- (PDF) Biological Activity of Quinazolinones. ResearchGate. Available from: [Link]
- Efficient N-arylation of 4-chloroquinazolines en route to novel 4-anilinoquinazolines as potential anticancer agents. PMC. 2021. Available from: [Link]
- Biological activities of natural halogen compounds. ResearchGate. Available from: [Link]

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Sources

- 1. US5214144A - Process for the preparation of 4-haloquinazolines - Google Patents [patents.google.com]
- 2. Efficient N-arylation of 4-chloroquinazolines en route to novel 4-anilinoquinazolines as potential anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis and antihypertensive activity of a series of 4-amino-6,7-dimethoxyquinazoline derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Biological Activity of Recently Discovered Halogenated Marine Natural Products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Synthesis, antitumor activity, 3D-QSAR and molecular docking studies of new iodinated 4-(3H)-quinazolinones 3N-substituted - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.rsc.org [pubs.rsc.org]
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